

# Proper Disposal of SJF-0628: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: SJF-0628  
Cat. No.: B15612786

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For researchers, scientists, and drug development professionals utilizing **SJF-0628**, a potent and selective BRAF degrader, adherence to proper disposal protocols is crucial for maintaining laboratory safety and environmental compliance. This guide provides essential information and step-by-step procedures for the safe handling and disposal of **SJF-0628**, ensuring a secure research environment.

**SJF-0628**, a proteolysis-targeting chimera (PROTAC), is not classified as a hazardous substance according to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.<sup>[1]</sup> However, standard laboratory best practices for chemical waste management should always be observed.

## Key Safety and Disposal Information

A summary of the pertinent data for **SJF-0628** is provided in the table below for easy reference.

| Parameter                       | Information   | Source                             |
|---------------------------------|---|------------------------------------|
| Chemical Name                   | (2S,4R)-1-((S)-2-(2-(4-(4-(3-(2,6-difluoro-3-(propylsulfonamido)benzoyl)-1H-pyrrolo[2,3-b]pyridin-5-yl)phenyl)piperazin-1-yl)acetamido)-3,3-dimethylbutanoyl)-4-hydroxy-N-(4-(4-methylthiazol-5-yl)benzyl)pyrrolidine-2-carboxamide | Cayman Chemical                    |
| CAS Number                      | 2413035-41-1  | Cayman Chemical                    |
| GHS Classification              | Not classified as hazardous   | [1]                                |
| Water Hazard                    | Class 1 (Self-assessment): Slightly hazardous for water   | [1]                                |
| Storage                         | Store at -20°C  | Tocris Bioscience, Cayman Chemical |
| Disposal of Small Quantities    | Can be disposed of with household waste   | [1]                                |
| Disposal of Uncleaned Packaging | Must be made according to official regulations  | [1]                                |

## Step-by-Step Disposal Protocol

While the Safety Data Sheet (SDS) from the manufacturer indicates that small quantities of **SJF-0628** can be disposed of as household waste, it is imperative for laboratory personnel to follow institutional and local regulations, which may have more stringent requirements. The following protocol outlines a recommended procedure for the disposal of **SJF-0628**.

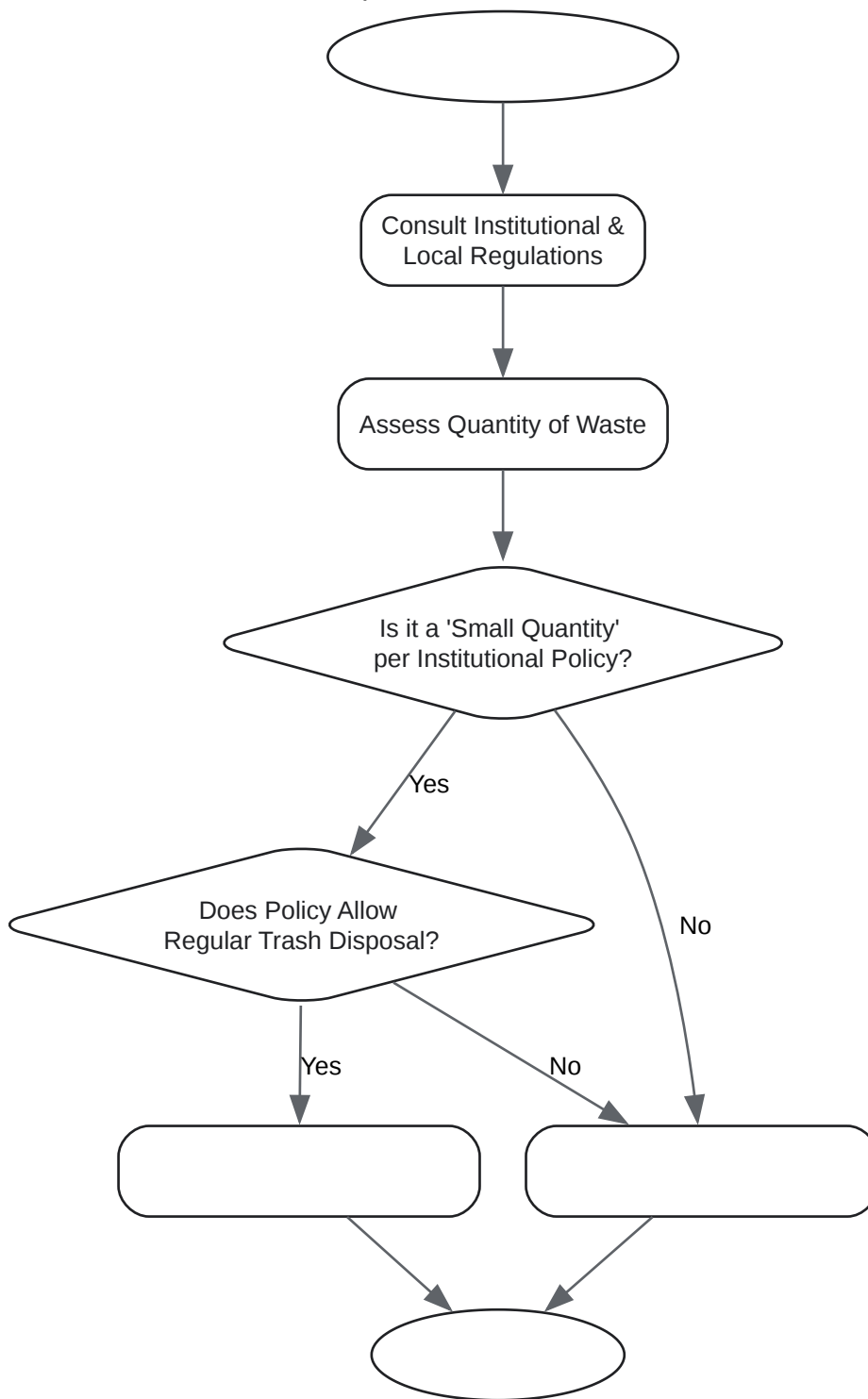
- **Consult Institutional and Local Guidelines:** Before proceeding with any disposal method, review your institution's specific waste management policies and local environmental regulations. These guidelines will supersede any general recommendations.

- Assess the Quantity: Determine if the amount of **SJF-0628** to be disposed of qualifies as a "small quantity" according to your institution's definition.
- Prepare for Disposal:
  - Solid Waste: Ensure the compound is in a sealed, clearly labeled container. The label should include the full chemical name ("**SJF-0628**") and state that it is non-hazardous.
  - Solutions: Aqueous solutions should be collected in a designated non-hazardous aqueous waste container. Avoid mixing with solvents or other hazardous materials.
- Disposal Route:
  - For Small Quantities (if permitted by institutional policy): The primary container can be placed in a larger, sealed bag and disposed of with regular laboratory trash.
  - For Larger Quantities or if Institutional Policy Prohibits Regular Trash Disposal: Treat as chemical waste. Collect in a properly labeled waste container for pickup by your institution's environmental health and safety (EHS) department or a licensed chemical waste disposal service.
- Disposal of Contaminated Materials: Any materials, such as pipette tips, gloves, or weighing paper, that have come into contact with **SJF-0628** should be collected in a designated solid waste container and disposed of according to your laboratory's procedures for non-hazardous chemical waste.
- Uncleaned Packaging: Empty containers of **SJF-0628** must be disposed of in accordance with official regulations. This may involve triple-rinsing the container with a suitable solvent, collecting the rinsate as chemical waste, and then disposing of the container as regular laboratory glass or plastic waste. Consult your EHS department for specific procedures.

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **SJF-0628**.

## SJF-0628 Disposal Decision Workflow



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Caption: Decision workflow for the disposal of **SJF-0628**.

By following these procedures and consulting with your institution's safety office, you can ensure the safe and compliant disposal of **SJF-0628**, contributing to a secure and responsible research environment.

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## References

- [1. \[cdn.caymanchem.com\]\(https://cdn.caymanchem.com\) \[\[cdn.caymanchem.com\]\(https://cdn.caymanchem.com\)\]](https://cdn.caymanchem.com)
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